# In-Depth Technical Guide: 2-Cyano-N-(4-nitrophenyl)acetamide

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *2-cyano-N-(4-nitrophenyl)acetamide* |
| *CAS No.:* | *22208-39-5* |
| *Cat. No.:* | *B3018879* |

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of available technical information on **2-cyano-N-(4-nitrophenyl)acetamide**. A comprehensive, official Safety Data Sheet (SDS) for this specific compound (CAS No. 22208-39-5) was not publicly available at the time of this writing. The safety and handling information provided is based on general chemical safety principles and data from structurally related compounds. All procedures should be conducted with a thorough risk assessment and in accordance with institutional safety protocols.

## Introduction

**2-Cyano-N-(4-nitrophenyl)acetamide** is a yellow crystalline solid organic compound. Structurally, it features a cyanoacetamide group linked to a para-substituted nitrophenyl ring. This class of compounds, cyanoacetamides, are known intermediates in the synthesis of various heterocyclic compounds and have been explored for a range of biological activities. This guide aims to provide a detailed overview of the known properties, safety considerations, and potential experimental approaches for **2-cyano-N-(4-nitrophenyl)acetamide**.

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# Physicochemical Properties

The known physicochemical properties of **2-cyano-N-(4-nitrophenyl)acetamide** are summarized in the table below.

| Property | Value | Source(s) |
|---|---|---|
| Molecular Formula | $C_9H_7N_3O_3$ | |
| Molecular Weight | 205.17 g/mol | [1] |
| CAS Number | 22208-39-5 | [1] |
| Appearance | Yellow crystalline solid | |
| Melting Point | 160-162 °C | |
| Solubility | Insoluble in water; Soluble in ethanol, dimethylformamide, and dichloromethane. | |

# Safety and Handling

As a specific Safety Data Sheet (SDS) is not readily available, a cautious approach to handling **2-cyano-N-(4-nitrophenyl)acetamide** is imperative. The following sections outline general safety precautions.

## Hazard Identification

While specific GHS classifications are not available, general information suggests that **2-cyano-N-(4-nitrophenyl)acetamide** is a combustible solid and may be an irritant. Dust from the compound could potentially form flammable or explosive mixtures with air.

For illustrative purposes, the GHS hazard statements for a structurally similar compound, N-(2-cyano-4-nitrophenyl)acetamide, include H302 (Harmful if swallowed), H312 (Harmful in contact with skin), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H332 (Harmful if inhaled), and H335 (May cause respiratory irritation). It must be stressed that these classifications may not be applicable to **2-cyano-N-(4-nitrophenyl)acetamide** and are provided for informational purposes only.

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## Personal Protective Equipment (PPE)

Standard laboratory PPE for handling solid chemicals should be employed:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Body Protection: A laboratory coat.
- Respiratory Protection: In case of dust formation, a NIOSH-approved respirator is recommended.

## Handling and Storage

- Handle in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust.
- Avoid contact with skin and eyes.
- Keep away from heat, sparks, and open flames.
- Store in a tightly sealed container in a cool, dry place.
- Avoid contact with strong oxidizing agents.

## First Aid Measures

In the event of exposure, the following general first aid procedures are recommended:

- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.
- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek medical attention.

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- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

## Emergency and Disposal Procedures

- Spills: In case of a spill, wear appropriate PPE. Carefully sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal.
- Fire: Use a dry chemical, carbon dioxide, water spray, or alcohol-resistant foam to extinguish a fire.
- Disposal: Dispose of the chemical and any contaminated materials in accordance with local, state, and federal regulations.

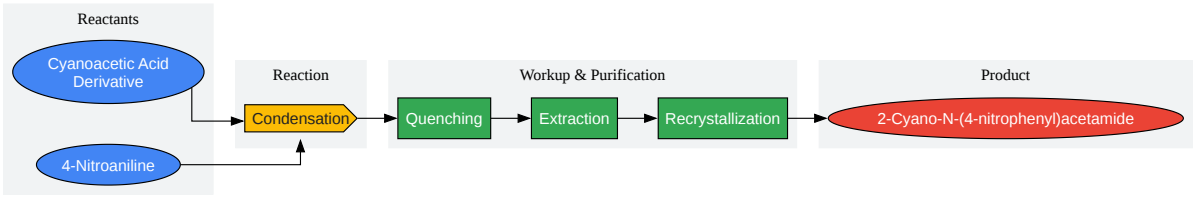
# Experimental Protocols

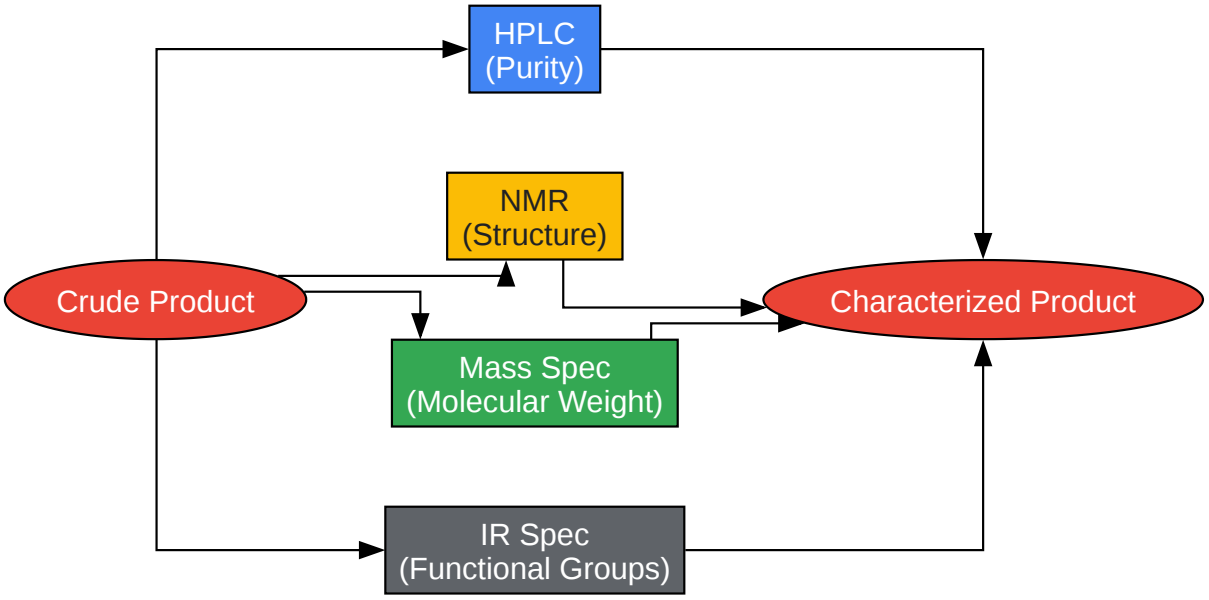
Detailed experimental protocols for **2-cyano-N-(4-nitrophenyl)acetamide** are not extensively published. The following sections provide an overview based on available information and general organic chemistry principles.

## Synthesis

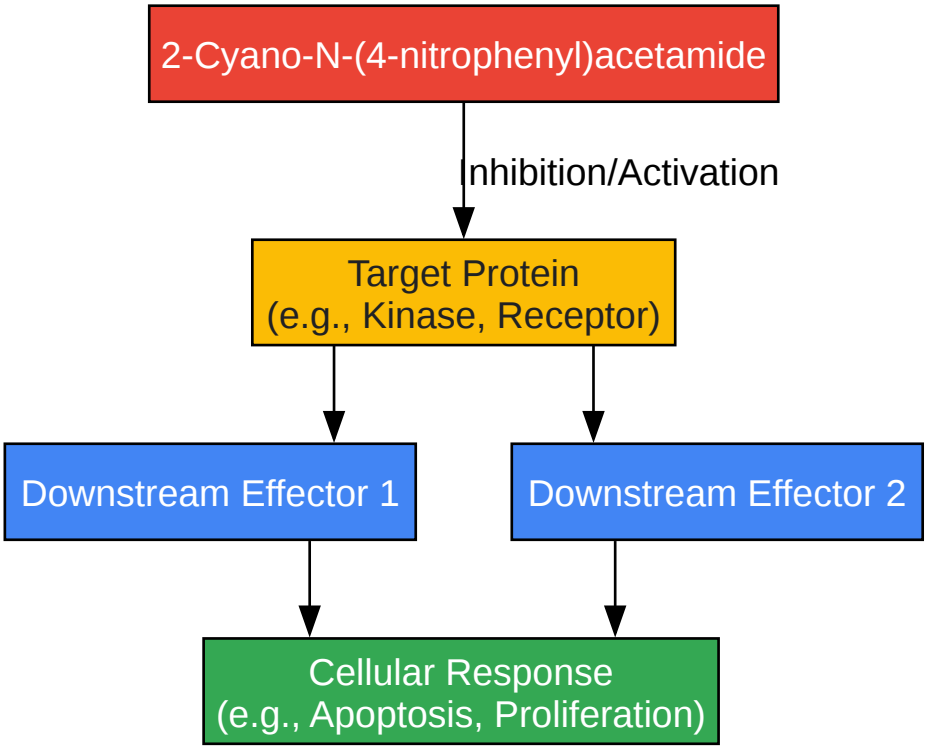
A plausible synthetic route to **2-cyano-N-(4-nitrophenyl)acetamide** is the condensation of 4-nitroaniline with a cyanoacetic acid derivative. A general representation of this reaction is as follows:

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## References

- 1. 2-cyano-N-(4-nitrophenyl)acetamide | C9H7N3O3 | CID 2792626 - PubChem [pubchem.ncbi.nlm.nih.gov]
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